

An In-depth Technical Guide to Cytochalasin O: Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Cytochalasin O*

Cat. No.: B216820

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Introduction

Cytochalasin O belongs to the cytochalasan family of fungal metabolites, a large and structurally diverse group of compounds renowned for their potent biological activities. These natural products, produced by various fungi, have garnered significant attention from the scientific community due to their profound effects on the eukaryotic cytoskeleton, particularly their interaction with actin filaments. This technical guide provides a detailed examination of the chemical structure, physicochemical properties, and biological functions of **Cytochalasin O**, with a focus on its mechanism of action and relevant experimental methodologies.

Chemical Structure and Physicochemical Properties

While detailed structural and physicochemical data for **Cytochalasin O** are not as extensively documented in publicly available literature as for other members of the family like Cytochalasin B and D, some key features have been described. **Cytochalasin O** is characterized by a 5-en-7-ol moiety within its macrocyclic structure. This places it in a specific subgroup of cytochalasans and influences its biological activity.

For comparative purposes, the physicochemical properties of the well-characterized Cytochalasin D are presented below. This data serves as a valuable reference point for understanding the general characteristics of this class of compounds.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₃₇ NO ₆	
Molecular Weight	507.6 g/mol	
Appearance	White to off-white solid	MedChemExpress Data
Solubility	Soluble in DMSO (25 mg/mL with heating), practically insoluble in water.	MedChemExpress Data

Biological Activity and Mechanism of Action

The primary mechanism of action for cytochalasins, including **Cytochalasin O**, is the disruption of actin polymerization. Actin is a critical protein that forms microfilaments, a key component of the cytoskeleton responsible for maintaining cell shape, motility, and division.

Cytochalasins exert their effects by binding to the barbed (fast-growing) end of actin filaments. This binding event effectively caps the filament, preventing the addition of new actin monomers and thereby inhibiting filament elongation. This disruption of actin dynamics leads to a variety of cellular consequences, including:

- Changes in cell morphology
- Inhibition of cell motility and migration
- Disruption of cytokinesis, leading to the formation of multinucleated cells
- Induction of apoptosis (programmed cell death)

The bioactivity of **Cytochalasin O**, along with the related Cytochalasin N, has been evaluated using fluorescence-based assays. These studies have shown that cytochalasins containing a 5-en-7-ol moiety exhibit comparable effects on actin polymerization.

The general signaling pathway affected by cytochalasins involves the direct modulation of the actin cytoskeleton, which in turn can influence a multitude of downstream cellular processes that are dependent on a functional actin network.

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